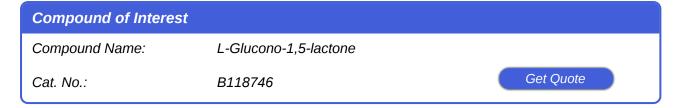


# L-Glucono-1,5-lactone chemical properties and structure

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Chemical Properties and Structure of **L-Glucono-1,5-lactone** 

This technical guide provides a comprehensive overview of the chemical properties and structure of **L-Glucono-1,5-lactone**, tailored for researchers, scientists, and drug development professionals.

### **Chemical Structure and Identification**

**L-Glucono-1,5-lactone** is the cyclic ester of L-gluconic acid.[1] Its structure consists of a six-membered ring, making it a delta-lactone.

Molecular Structure of L-Glucono-1,5-lactone

Caption: 2D chemical structure of **L-Glucono-1,5-lactone**.

## **Physicochemical Properties**

A summary of the key physicochemical properties of **L-Glucono-1,5-lactone** is presented in the table below.



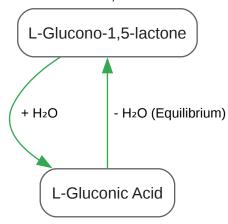
Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>6</sub>	[1]
Molecular Weight	178.14 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	155 °C	[1]
Solubility	Freely soluble in water; sparingly soluble in ethanol.	
Purity (by HPLC)	≥93%	[1]

## **Hydrolysis of L-Glucono-1,5-lactone**

In aqueous solutions, **L-Glucono-1,5-lactone** undergoes hydrolysis to form an equilibrium mixture with L-gluconic acid. This reaction is influenced by factors such as temperature and pH. The hydrolysis proceeds more rapidly at higher temperatures and pH values.

Hydrolysis of L-Glucono-1,5-lactone

Hydrolysis of L-Glucono-1,5-lactone to L-Gluconic Acid





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Caption: Equilibrium reaction of **L-Glucono-1,5-lactone** hydrolysis.

# Experimental Protocols Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain <sup>1</sup>H and <sup>13</sup>C NMR spectra for structural elucidation and confirmation of **L-Glucono-1,5-lactone**.

#### Methodology:

- Sample Preparation: Dissolve approximately 10-20 mg of L-Glucono-1,5-lactone in 0.5-0.7 mL of a suitable deuterated solvent (e.g., D₂O, DMSO-d₆). Ensure the sample is fully dissolved.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR Acquisition:
  - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
  - Acquire a standard one-dimensional <sup>1</sup>H NMR spectrum.
  - Typical parameters: pulse angle of 30-45°, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- <sup>13</sup>C NMR Acquisition:
  - Acquire a one-dimensional <sup>13</sup>C NMR spectrum with proton decoupling.
  - Typical parameters: pulse angle of 30-45°, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds. A larger number of scans will be required compared to ¹H NMR.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak or an internal standard (e.g., TMS).



## Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in **L-Glucono-1,5-lactone**.

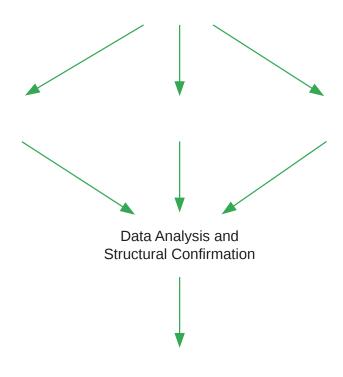
#### Methodology:

- Sample Preparation (KBr Pellet Method):
  - Thoroughly mix a small amount of L-Glucono-1,5-lactone (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) in an agate mortar and pestle.
  - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Instrumentation: Use an FTIR spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment.
  - Place the KBr pellet in the sample holder and acquire the sample spectrum.
  - Typically, spectra are collected in the mid-infrared range (4000-400 cm<sup>-1</sup>). Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups of L-Glucono-1,5-lactone, such as the C=O stretch of the lactone and the O-H stretches of the hydroxyl groups.

**Experimental Workflow for Characterization** 



Workflow for the Physicochemical Characterization of L-Glucono-1,5-lactone



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Caption: A typical experimental workflow for the characterization of L-Glucono-1,5-lactone.

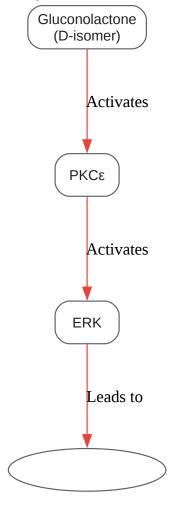
## **Biological Activity and Signaling Pathways**

While research on the specific biological roles of **L-Glucono-1,5-lactone** is ongoing, studies on its isomer, D-glucono-1,5-lactone (also known as gluconolactone), have suggested potential involvement in cellular signaling pathways. For instance, gluconolactone has been reported to relieve ischemia/perfusion-induced cardiac injury through the activation of the extracellular signal-regulated kinase (ERK) signaling pathway. It is thought that gluconolactone may activate this pathway via Protein Kinase C epsilon (PKC $\epsilon$ ).



#### Potential Signaling Pathway Involvement





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Caption: A proposed signaling pathway for the cardioprotective effects of gluconolactone.



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### References

- 1. cdn.usbio.net [cdn.usbio.net]
- To cite this document: BenchChem. [L-Glucono-1,5-lactone chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118746#l-glucono-1-5-lactone-chemical-properties-and-structure]

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